

Application Note & Protocol: Preparation of kb-NB142-70 Stock Solution in DMSO

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Compound of Interest

Compound Name: kb-NB142-70

Cat. No.: B608308

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **kb-NB142-70** is a potent and selective inhibitor of the Protein Kinase D (PKD) family of serine/threonine kinases.[1][2][3] With IC₅₀ values of 28.3 nM, 58.7 nM, and 53.2 nM for PKD1, PKD2, and PKD3 respectively, it serves as a critical tool in cell signaling research.[1][4][5] PKD is implicated in a wide array of biological processes, including cell proliferation, migration, immune regulation, and membrane trafficking.[6] Due to its role in pathological processes such as cancer cell growth and invasion, **kb-NB142-70** is frequently used in oncological and cell biology studies.[7] This document provides a detailed protocol for the preparation, storage, and handling of **kb-NB142-70** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Compound Data and Properties

All quantitative data for **kb-NB142-70** is summarized in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference(s)
Chemical Name	9-hydroxy-3,4-dihydro-2H-[1]benzothio[2,3-f][1][3]thiazepin-5-one	[2]
Molecular Formula	C ₁₁ H ₉ NO ₂ S ₂	[1][3]
Molecular Weight	251.32 g/mol	[1][2][6]
CAS Number	1233533-04-4	[1][2][3]
Appearance	White to gray crystalline solid/powder	[8][9]
Purity	Typically ≥98% (via HPLC)	[1][3]
Solubility in DMSO	Soluble up to 100 mM (25.13 mg/mL). May require sonication for high concentrations.	[3][8]
Solid Storage	Store at -20°C for long-term (months to years).	[5][6][8]

Experimental Protocol: Stock Solution Preparation

Materials and Equipment

- **kb-NB142-70** solid powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated pipettes and sterile, low-retention pipette tips
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer and/or sonicator
- Analytical balance (if weighing is required)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **kb-NB142-70** is for research use only and is not intended for human or veterinary use.[\[1\]](#)[\[6\]](#)
- Handle the compound and DMSO in a well-ventilated area or a chemical fume hood.
- Always wear appropriate PPE to avoid skin and eye contact.
- Consult the Material Safety Data Sheet (MSDS) for comprehensive safety information.[\[1\]](#)[\[2\]](#)
[\[4\]](#)

Step-by-Step Calculation for a 10 mM Stock Solution

The most common method is to add a calculated volume of DMSO to a pre-weighed vial of the compound. The formula to determine the required volume of solvent is:

Volume (μL) = [Mass of Compound (mg) / Molecular Weight (g/mol)] * 1,000,000 / Desired Concentration (mM)

Example Calculation: To prepare a 10 mM stock solution from 10 mg of **kb-NB142-70** (M.Wt = 251.32).

- Volume (μL) = [10 mg / 251.32 g/mol] * 1,000,000 / 10 mM
- Volume (μL) = 0.039789 * 100,000
- Volume (μL) ≈ 3979 μL

Therefore, you would add 3.98 mL of DMSO to 10 mg of **kb-NB142-70** to get a 10 mM stock solution.

Procedure

- Preparation: Allow the vial of **kb-NB142-70** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- Collection: Briefly centrifuge the vial to ensure all the powder is collected at the bottom.[\[10\]](#)

- **Solvent Addition:** Using a calibrated pipette, carefully add the calculated volume of DMSO (e.g., 3.98 mL for 10 mg) to the vial.
- **Dissolution:** Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be formed.
- **Confirmation:** Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is slow, brief sonication or gentle warming may be applied. [\[2\]](#)[\[8\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. [\[4\]](#)[\[8\]](#)

Storage and Stability

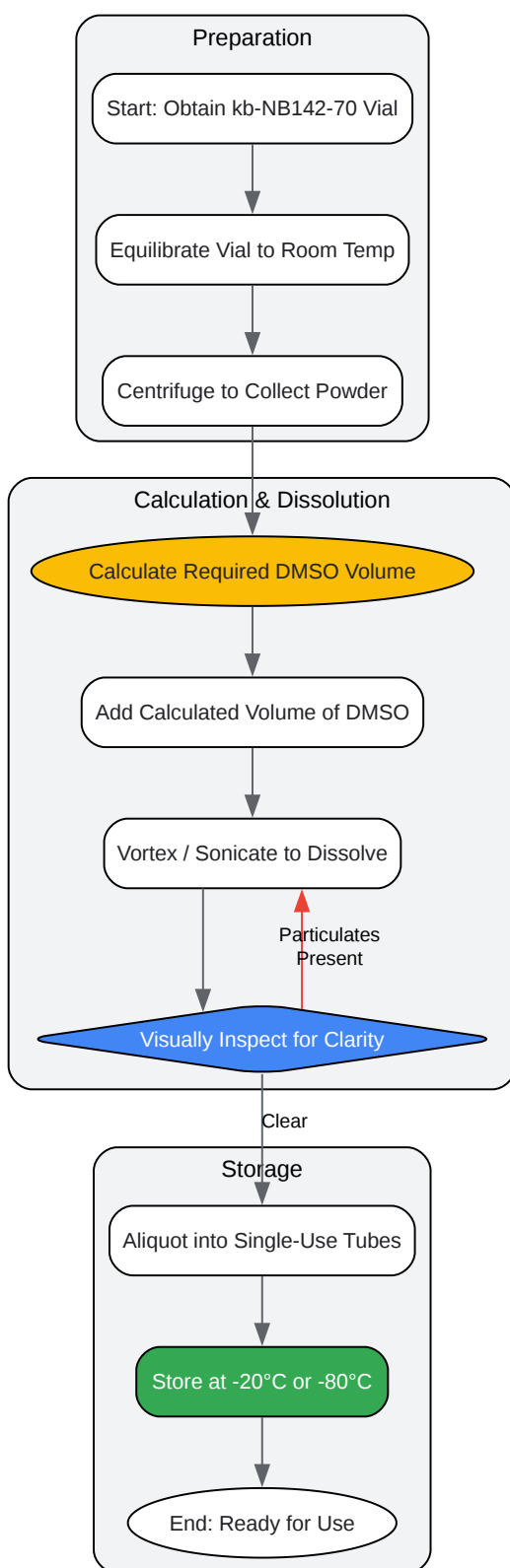
Proper storage is critical to maintain the activity of the **kb-NB142-70** stock solution.

Solution Type	Storage Temperature	Stability Period	Recommendations
Stock Solution in DMSO	-20°C	Up to 1 year	Suitable for frequent use. Avoid freeze-thaw cycles. [4] [8]
Stock Solution in DMSO	-80°C	Up to 2 years	Recommended for long-term storage. [4] [8]

Note: It is generally advised to use freshly prepared solutions for optimal results. [\[2\]](#)

Visualized Workflows and Pathways

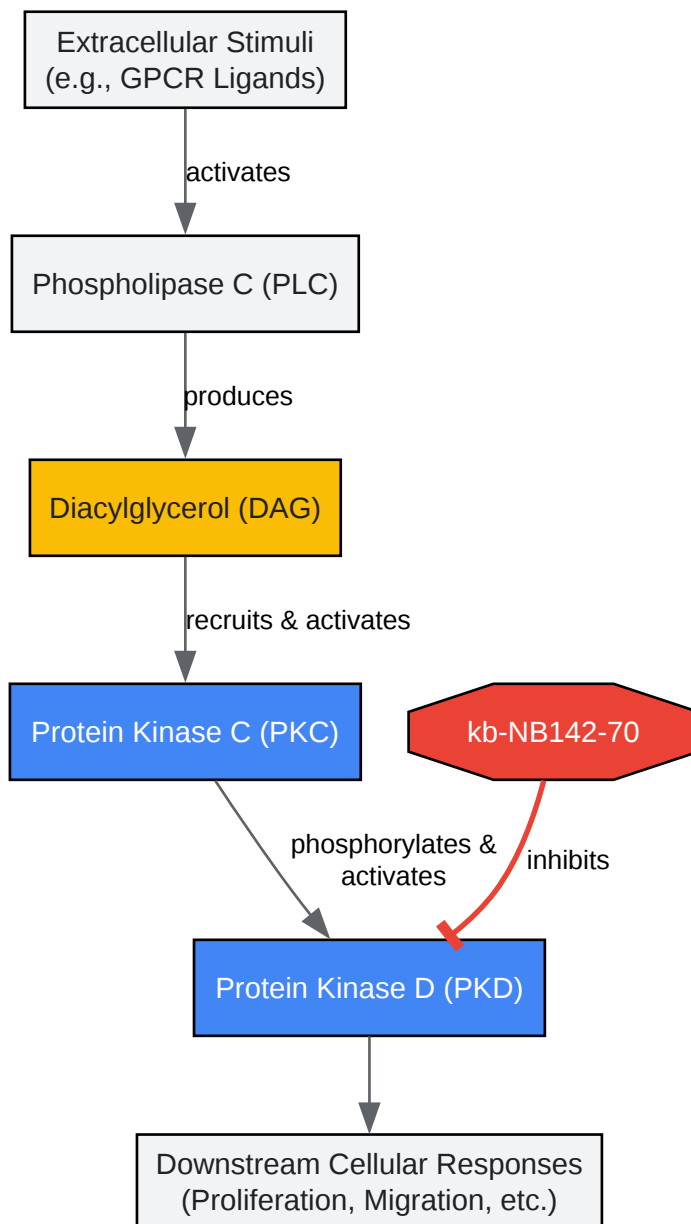
Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **kb-NB142-70** stock solution.

Simplified PKD Signaling Pathway



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References

- 1. kb NB 142-70 - MedChem Express [bioscience.co.uk]
- 2. apexbt.com [apexbt.com]
- 3. kb NB 142-70 | Protein Kinase D | Tocris Bioscience [tocris.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. adooq.com [adooq.com]
- 6. medkoo.com [medkoo.com]
- 7. Small-Molecule Inhibitor Targeting Protein Kinase D: A Potential Therapeutic Strategy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. biocompare.com [biocompare.com]
- 10. mybiosource.com [mybiosource.com]
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